Application Note: Quantitative Analysis of 3-Hydroxydodecanoyl-L-Carnitine by Tandem Mass Spectrometry

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Compound of Interest		
Compound Name:	*[(3R)-3-Hydroxydodecanoyl]-L-carnitine*	
Cat. No.:	*B11928434*	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

3-Hydroxydodecanoyl-L-carnitine (C12-OH) is a critical biomarker for the diagnosis of long-chain 3-hydroxyacyl-CoA dehydrogenase (LCHAD) deficiency, an inherited disorder of mitochondrial fatty acid β-oxidation.[1][2] This condition prevents the body from converting long-chain fatty acids into energy, particularly during periods of fasting.[3] The accumulation of specific acylcarnitines, such as 3-hydroxydodecanoylcarnitine, in bodily fluids is a key diagnostic indicator. Tandem mass spectrometry (MS/MS) coupled with liquid chromatography (LC) is the definitive analytical technique for the sensitive and specific quantification of acylcarnitines in biological samples, enabling accurate diagnosis and monitoring of metabolic disorders.[4] This protocol details a method for the analysis of 3-hydroxydodecanoyl-L-carnitine in human plasma without chemical derivatization.

Principle

This method employs a simple protein precipitation step to extract acylcarnitines from a plasma sample. The extract is then injected into a Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) system. Separation is achieved using a reversed-phase C18 column, which allows for the resolution of 3-hydroxydodecanoyl-L-carnitine from other endogenous compounds.

Detection and quantification are performed using a triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode. This mode provides high selectivity and sensitivity by monitoring a specific precursor-to-product ion transition for the analyte and its stable isotope-labeled internal standard.

Experimental Protocol

1. Materials and Reagents

- Solvents: LC-MS grade methanol, acetonitrile, and water.

- Reagents: Formic acid (≥99%).

- Standards: 3-Hydroxydodecanoyl-L-carnitine analytical standard.

- Internal Standard (IS): Deuterated dodecanoylcarnitine (d3-C12-carnitine or similar). A stable isotope-labeled analog is crucial for accurate quantification.[5]

- Control Plasma: Human plasma, free of endogenous levels of the analyte for calibration curve preparation, or a surrogate matrix like bovine serum albumin.

2. Instrumentation

- LC System: A high-performance or ultra-high-performance liquid chromatography (HPLC or UHPLC) system.

- MS System: A triple quadrupole tandem mass spectrometer equipped with an electrospray ionization (ESI) source.

3. Sample Preparation

- Label 1.5 mL microcentrifuge tubes for standards, quality controls (QCs), and unknown samples.

- Pipette 50 µL of plasma (or standard/QC) into the corresponding tube.

- Add 150 µL of cold methanol containing the internal standard at a known concentration (e.g., 100 ng/mL).

- Vortex the tubes for 20 seconds to precipitate proteins.

- Centrifuge at 14,000 x g for 10 minutes at 4°C.

- Carefully transfer 100 µL of the supernatant to an LC vial.

- Dilute with 900 µL of the initial mobile phase (e.g., 95% Mobile Phase A).

- Vortex briefly and place the vials in the autosampler for analysis.

4. LC-MS/MS Method

The following tables summarize the instrumental conditions for the analysis.

Table 1: Liquid Chromatography Parameters | Parameter | Value | | :--- | :--- | | Column | Reversed-Phase C18 Column (e.g., 100 x 2.1 mm, 2.7 µm) | | Mobile Phase A | 0.1% Formic Acid in Water | | Mobile Phase B | 0.1% Formic Acid in Acetonitrile | | Flow Rate | 0.4 mL/min | | Column Temperature| 40°C | | Injection Volume | 10 µL | | Gradient Program | Time (min) | %B | | | 0.0 | 5 | | | 1.0 | 5 | | | 5.0 | 95 | | | 7.0 | 95 | | | 7.1 | 5 | | | 9.0 | 5 |

Table 2: Mass Spectrometry Parameters

Parameter	Value
Ionization Mode	**ESI Positive**
Scan Type	Multiple Reaction Monitoring (MRM)
Ion Spray Voltage	+5000 V
Source Temperature	500°C
Curtain Gas	30 psi

| Collision Gas | Nitrogen |

Table 3: MRM Transitions and Compound Parameters

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Collision Energy (V)
3-Hydroxydodecanoyl-L-carnitine	**360.3**	**85.1**	**100**	**25**
d3-Dodecanoylcarnitine (IS)	347.3	85.1	100	25

Note: The precursor ion for 3-hydroxydodecanoyl-L-carnitine is [M+H]+. The characteristic product ion at m/z 85 is common to most acylcarnitines.[6] Collision energy may require optimization based on the specific instrument used.

Data Presentation and Analysis

Quantification is performed by generating a calibration curve from the analysis of standards of known concentrations. The peak area ratio of the analyte to the internal standard is plotted against the concentration. A linear regression is then applied to determine the concentration in unknown samples.

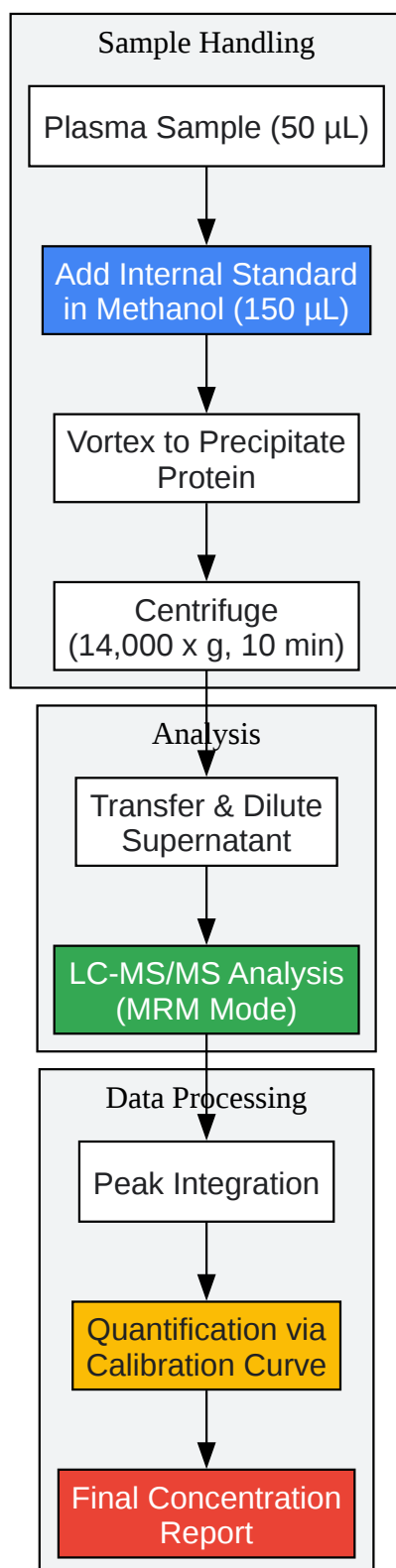Table 4: Representative Quantitative Performance Data

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Parameter	Value	Description
Linear Range	**1 - 1000 ng/mL**	**The concentration range over which the assay is linear.**
Correlation Coefficient (r²)	> 0.995	A measure of the linearity of the calibration curve.[7]
Limit of Quantification (LOQ)	1 ng/mL	The lowest concentration that can be reliably quantified with acceptable precision and accuracy.
Intra-day Precision (%CV)	< 15%	Precision of measurements within a single day's run.
Inter-day Precision (%CV)	< 15%	Precision of measurements across different days.

Values are representative and should be established during in-house method validation.

Visualizations

Experimental Workflow

The overall process from sample collection to data analysis is outlined below.

Sample Handling

Plasma Sample (50 µL)

↓

Add Internal Standard in Methanol (150 µL)

↓

Vortex to Precipitate Protein

↓

Centrifuge (14,000 x g, 10 min)

Analysis

Transfer & Dilute Supernatant

↓

LC-MS/MS Analysis (MRM Mode)

Data Processing

Peak Integration

↓

Quantification via Calibration Curve

↓

Final Concentration Report

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Caption: Experimental workflow for C12-OH carnitine analysis.

Metabolic Pathway Context

3-Hydroxydodecanoyl-L-carnitine is an intermediate in the mitochondrial β-oxidation of long-chain fatty acids. A deficiency in the enzyme LCHAD leads to its accumulation.
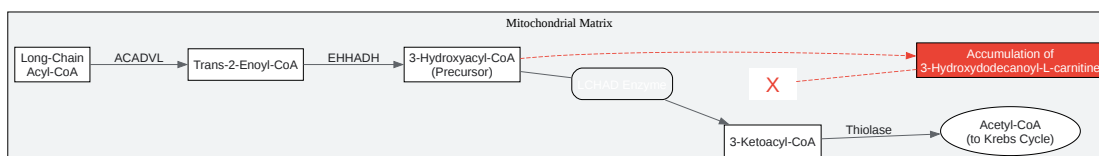
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